

# Butane-2-sulfonamide: A Technical Overview of its Molecular Properties

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## Compound of Interest

Compound Name: Butane-2-sulfonamide

Cat. No.: B3246515

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For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental physicochemical properties is paramount. This guide provides a focused summary of the molecular weight and chemical formula for **Butane-2-sulfonamide**.

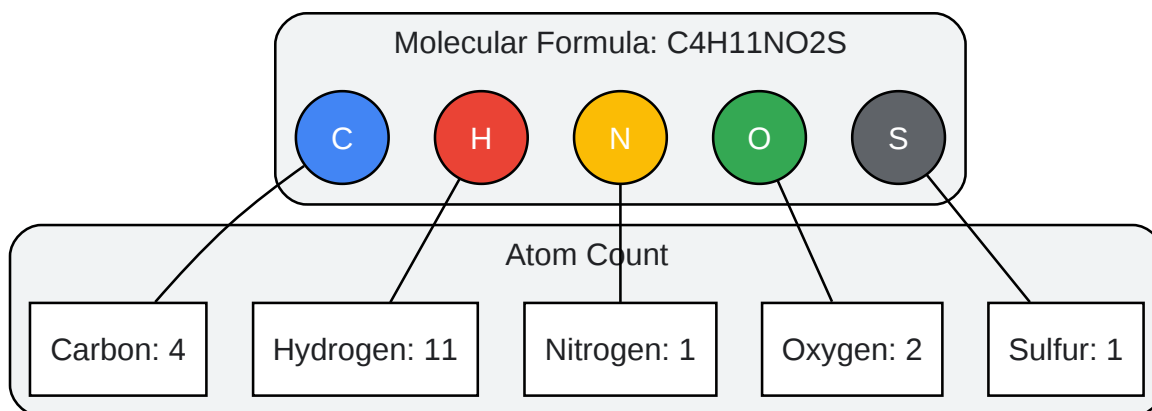
## Core Molecular Data

The essential molecular details of **Butane-2-sulfonamide** are presented below. This data is foundational for a range of experimental and computational applications, from reaction stoichiometry to molecular modeling.

Property	Value
Molecular Formula	C4H11NO2S[1]
Molecular Weight	137.20 g/mol [2]
Monoisotopic Mass	137.05106 Da[1]

## Elemental Composition and Structure

The molecular formula C4H11NO2S indicates the elemental makeup of **Butane-2-sulfonamide**. The structural arrangement consists of a sulfonyl group attached to a sec-butyl group and an amine group.[3] The connectivity of these atoms dictates the compound's chemical behavior and physical properties.



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Elemental composition of **Butane-2-sulfonamide**.

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## References

- 1. PubChemLite - Butane-2-sulfonamide (C<sub>4</sub>H<sub>11</sub>NO<sub>2</sub>S) [pubchemlite.lcsb.uni.lu]
- 2. 1-Butanesulfonamide | C<sub>4</sub>H<sub>11</sub>NO<sub>2</sub>S | CID 18460 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Sulfonamide - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Butane-2-sulfonamide: A Technical Overview of its Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3246515#butane-2-sulfonamide-molecular-weight-and-formula]

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